

An In-Depth Technical Guide to Superconductivity in Indium at Low Temperatures

Author: BenchChem Technical Support Team. **Date:** December 2025

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Executive Summary

Indium (In) is a classic Type I superconductor, a class of materials that provided the foundational experimental basis for the microscopic theory of superconductivity.[1] When cooled below its critical temperature of approximately 3.41 K, **indium** undergoes a phase transition into a superconducting state characterized by zero electrical resistance and the expulsion of magnetic fields, a phenomenon known as the Meissner effect.[1][2] Its behavior is exceptionally well-described by the Bardeen-Cooper-Schrieffer (BCS) theory, making it an ideal model system for studying conventional superconductivity.[3] This guide provides a comprehensive overview of the core superconducting properties of **indium**, detailed experimental protocols for their measurement, and an exploration of the factors that influence its superconducting state.

Core Superconducting and Structural Properties

Indium's superconducting nature is defined by a set of critical parameters that dictate the boundaries of its superconducting phase. These properties are intrinsically linked to its metallic and structural characteristics.

Table 1: Fundamental Superconducting and Structural Properties of Bulk **Indium**

Property	Value	Notes
Superconductor Type	Type I	Characterized by a sharp transition and complete Meissner effect.[1]
Critical Temperature (T_c)	3.4145 K	The temperature below which indium becomes superconducting.[4]
Critical Magnetic Field at 0 K ($H_c(0)$)	28.0 mT (280 Oe)	The magnetic field required to destroy superconductivity at absolute zero.[5]
BCS Energy Gap at 0 K (Δ_0)	~ 0.52 meV	The energy required to break a Cooper pair; calculated from T_c .
Crystal Structure	Body-Centered Tetragonal	A slightly distorted face-centered cubic structure.
Space Group	I4/mmm	
Lattice Parameters (a, c)	a = 325.23 pm, c = 494.61 pm	

The BCS Framework for Superconductivity in Indium

The superconductivity in **indium** is a macroscopic quantum phenomenon explained by the BCS theory, which was proposed by John Bardeen, Leon Cooper, and Robert Schrieffer in 1957.[6][7]

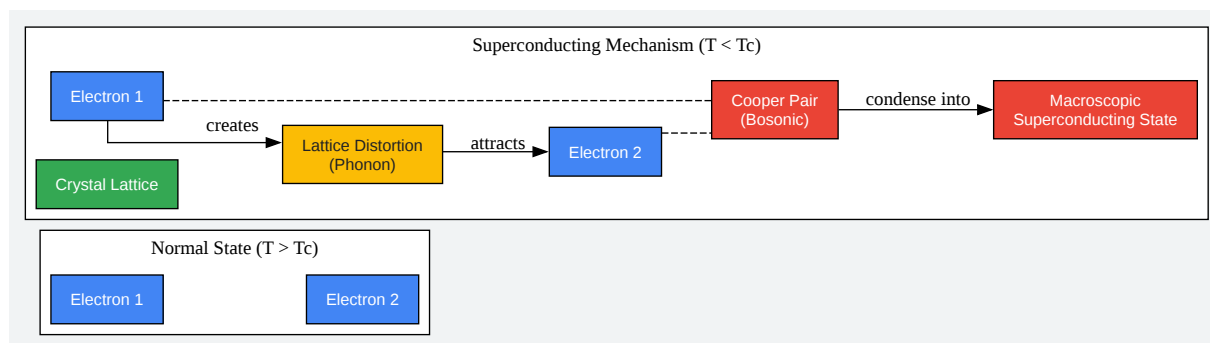
3.1 Cooper Pair Formation

The central concept of the BCS theory is the formation of "Cooper pairs." In a normal conductor, electrons move independently and scatter off lattice vibrations (phonons) and impurities, which gives rise to electrical resistance.[6] However, below the critical temperature (T_c) in **indium**, an indirect, phonon-mediated attraction between two electrons can overcome their mutual Coulomb repulsion.[8]

The process can be visualized as follows:

- An electron moving through the crystal lattice attracts the positive ions, causing a slight distortion or polarization of the lattice in its wake.
- This localized region of higher positive charge density (a phonon) can then attract a second electron.
- This interaction effectively pairs the two electrons, which have opposite momenta and spins, into a bound state known as a Cooper pair.[6][8]

These Cooper pairs behave like bosons and can condense into a single, coherent quantum ground state.[3] The energy required to break these pairs and create single-electron excitations results in an "energy gap" at the Fermi level, which is crucial for the property of zero resistance. [3]



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Figure 1: The BCS mechanism pathway for superconductivity in **indium**.

3.2 The Isotope Effect

One of the strongest pieces of experimental evidence supporting the phonon-mediated mechanism of BCS theory is the isotope effect.[9] It was observed that the critical temperature of a superconductor depends on the isotopic mass (M) of the constituent atoms.[9] This relationship is given by:

$$T_c \propto M^{-\alpha}$$

where α is the isotope effect coefficient. For most conventional superconductors, including **indium**, α is approximately 0.5, which is the value predicted by BCS theory.[10] This dependence arises because the lattice vibration frequencies are proportional to $M^{-1/2}$; heavier isotopes lead to slower vibrations and a lower critical temperature.[9]

Table 2: Isotope Effect in **Indium**

Parameter	Value	Significance
Isotope Effect Coefficient (α)	~0.5	Confirms the dominant role of electron-phonon coupling in indium's superconductivity, consistent with BCS theory.[10] [11]

Thermodynamic and Magnetic Properties

4.1 Critical Magnetic Field

Superconductivity in **indium** can be destroyed not only by raising the temperature above T_c but also by applying a sufficiently strong magnetic field, known as the critical magnetic field (H_c). [5] For a Type I superconductor, this transition from the superconducting to the normal state is sharp. The critical field is temperature-dependent, being strongest at absolute zero ($H_c(0)$) and decreasing to zero at the critical temperature (T_c). [5] This relationship can be approximated by the parabolic formula:

$$H_c(T) \approx H_c(0) [1 - (T/T_c)^2]$$

Table 3: Calculated Critical Magnetic Field of **Indium** at Various Temperatures

Temperature (K)	Critical Magnetic Field (mT)	State
0	28.0	Superconducting
1.0	25.6	Superconducting
2.0	18.3	Superconducting
3.0	6.7	Superconducting
3.4145	0	Normal
Calculated using $T_c = 3.4145$ K and $H_c(0) = 28.0$ mT.[4][5]		

4.2 Meissner Effect

A defining characteristic of the superconducting state in **indium** is the Meissner effect—the active expulsion of all magnetic flux from its interior.[1] When **indium** is cooled below its T_c in the presence of a weak magnetic field, it generates surface currents that create a magnetic field exactly canceling the external field inside the material.[12] This perfect diamagnetism (magnetic susceptibility $\chi = -1$) is a hallmark of the superconducting phase and distinguishes it from a perfect conductor.[12]

Experimental Protocols

The characterization of superconducting materials like **indium** relies on precise low-temperature measurements.

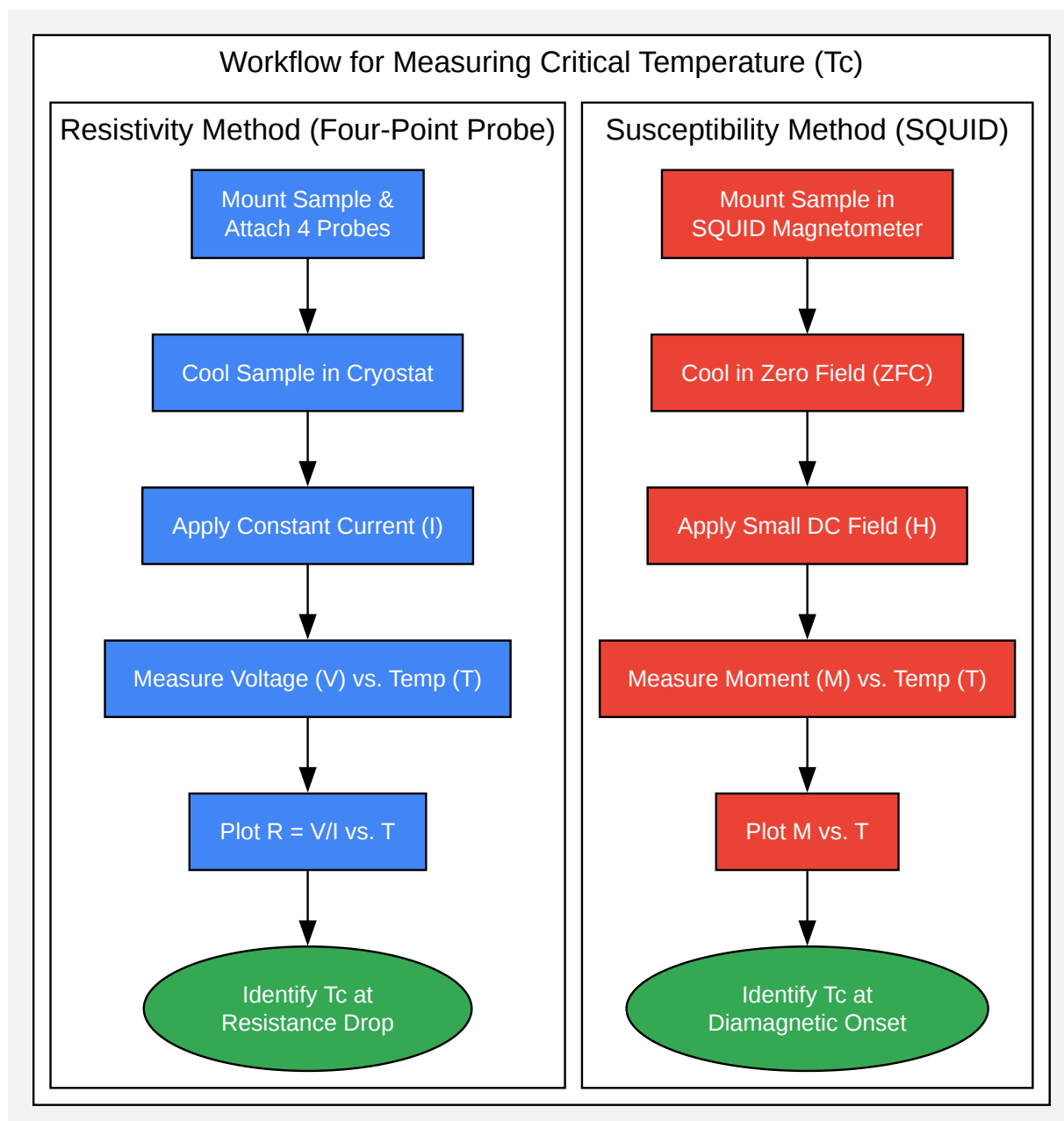
5.1 Protocol 1: Determination of Critical Temperature (T_c)

T_c can be determined through two primary methods: electrical resistivity and magnetic susceptibility measurements.

- Method A: Four-Point Probe Resistivity Measurement
 - Setup: A small, bar-shaped sample of **indium** is mounted in a cryostat. Four electrical contacts are made to the sample in a line.[13] A constant DC or low-frequency AC current

is passed through the two outer probes, and the voltage is measured across the two inner probes using a high-impedance voltmeter.^{[14][15]} This configuration eliminates contributions from contact resistance.^[13]

- Procedure: The sample is slowly cooled from a temperature above T_c (e.g., 10 K) to below T_c (e.g., 2 K). The resistance ($R = V/I$) is recorded as a function of temperature.
- Analysis: A sharp drop in resistance to a value indistinguishable from zero marks the superconducting transition. T_c is typically defined as the midpoint of this resistive transition.
- Method B: Magnetic Susceptibility Measurement
 - Setup: A small **indium** sample is placed within the pickup coils of a highly sensitive magnetometer, such as a Superconducting Quantum Interference Device (SQUID).^[16]
^[17] The apparatus is placed in a cryostat with a controlled temperature and magnetic field environment.
 - Procedure (Zero-Field-Cooled, ZFC): The sample is first cooled to the lowest temperature (e.g., 2 K) in the absence of any magnetic field. A small DC magnetic field (typically < 1 mT) is then applied. The magnetic moment of the sample is measured as the temperature is slowly increased.
 - Analysis: Below T_c , the sample exhibits strong diamagnetism (a negative magnetic moment) due to the Meissner effect. As the sample is warmed through T_c , the magnetic moment abruptly drops to near zero as the material transitions to the normal, paramagnetic state. The onset of this transition is defined as T_c .



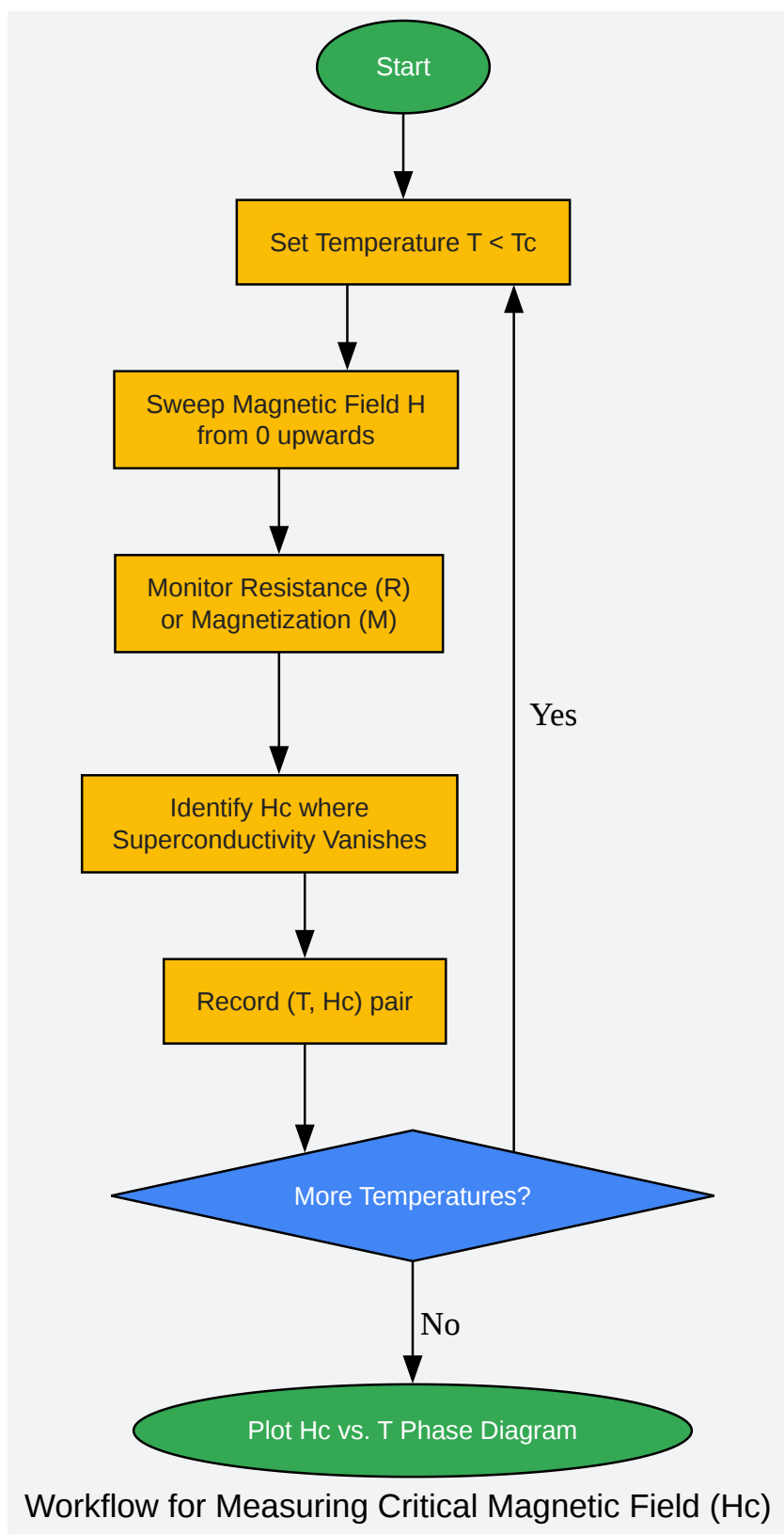
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Figure 2: Experimental workflows for determining the critical temperature (T_c) of **indium**.

5.2 Protocol 2: Determination of Critical Magnetic Field (H_c)

This protocol maps the boundary between the superconducting and normal phases in the magnetic field-temperature (H-T) plane.

- Setup: An **indium** sample is placed in a cryostat equipped with a superconducting magnet capable of generating a variable magnetic field. The sample is instrumented for either four-point resistance or SQUID magnetometry measurements.
- Procedure: a. The sample is cooled to a fixed temperature (T1) well below Tc. b. The external magnetic field is slowly swept upwards from zero. c. The resistance or magnetic moment is monitored continuously. The field value at which the sample abruptly returns to its normal state (resistance reappears or diamagnetism vanishes) is recorded as Hc(T1). d. The magnetic field is returned to zero. e. The process is repeated at several different temperatures (T2, T3, ...) between 0 K and Tc.
- Analysis: The collected data points (Hc, T) are plotted to construct the critical magnetic field curve, which defines the phase boundary of the superconducting state for **indium**.



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Figure 3: Logical workflow for mapping the critical magnetic field (H_c) curve of **indium**.

Factors Influencing Superconductivity in Indium

While bulk, high-purity **indium** is highly consistent, its superconducting properties can be modified by external factors and physical dimensions.

- **Pressure:** Applying external pressure can alter the interatomic spacing and phonon frequencies in **indium**, leading to changes in its critical temperature. For many simple superconductors, T_c changes with pressure, and this dependence provides further insight into the electron-phonon interaction.^{[18][19]}
- **Size and Dimensionality:** When the physical dimensions of an **indium** sample are reduced to be comparable to or smaller than the superconducting characteristic lengths (the coherence length and magnetic penetration depth), its properties can change dramatically. In **indium** nanoparticles (~36 nm), the critical temperature shows a slight increase, but the critical magnetic field is enhanced by a factor of over 100 compared to the bulk material.^[2] This enhancement is a common feature in nanoscale superconductors.

Conclusion

Indium stands as a cornerstone material in the study of superconductivity. Its adherence to the predictions of BCS theory, including a distinct critical temperature, a well-defined critical magnetic field curve, and a clear isotope effect, makes it an invaluable system for both pedagogical purposes and advanced research. The experimental protocols outlined in this guide represent standard, robust methods for characterizing the fundamental properties of **indium** and other Type I superconductors, providing a framework for further scientific inquiry into the fascinating quantum phenomena of condensed matter physics.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Superconductivity in Indium at Low Temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141171#superconductivity-in-indium-at-low-temperatures>]

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